

Application Notes and Protocols for Foliar Application of Zinc on Wheat

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Compound of Interest

Compound Name: *Zincofol*

Cat. No.: *B15438482*

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Introduction

Zinc (Zn) is an essential micronutrient for wheat (*Triticum aestivum* L.), playing a crucial role in various physiological processes, including enzyme activation, chlorophyll production, and protein synthesis.[1][2] Zinc deficiency in wheat can lead to stunted growth, chlorosis, and significant reductions in grain yield and quality.[3] Foliar application of zinc is a highly effective method to correct deficiencies and improve zinc content in the grain, a practice known as biofortification.[4][5] These notes provide a comprehensive protocol for the foliar application of zinc on wheat, intended for researchers and agricultural scientists. While the user requested information on "**Zincofol**," this product appears to be a human dietary supplement.[6][7][8][9] The following protocols are based on scientific literature for commonly used zinc compounds in agriculture, such as zinc sulfate (ZnSO_4).

1. Materials and Reagents

- **Zinc Source:** Zinc sulfate heptahydrate ($\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$) is a commonly used and cost-effective source for foliar zinc application.[5] Zinc EDTA is also effective.[5][10]
- **Wetting Agent/Surfactant:** Recommended to improve the coverage and absorption of the foliar spray on the leaf surface. However, caution is advised as some surfactants mixed with ZnSO_4 may have negative effects on growth.[5]
- **Spray Equipment:** Calibrated backpack sprayer or plot sprayer for uniform application.

- Personal Protective Equipment (PPE): Safety glasses, gloves, and protective clothing.
- pH Meter and Buffering Agents: To adjust the pH of the spray solution if necessary.

2. Experimental Protocols

This section outlines protocols for preparing and applying foliar zinc sprays to wheat in a research setting.

2.1. Preparation of Zinc Foliar Spray Solution (0.5% w/v $\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$)

A 0.5% (w/v) aqueous solution of $\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$ is a frequently cited concentration for foliar application on wheat.^[5]

Protocol:

- Weigh 5 grams of zinc sulfate heptahydrate ($\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$).
- Dissolve the $\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$ in a small amount of distilled water in a beaker.
- Transfer the dissolved solution to a 1-liter volumetric flask.
- Bring the final volume to 1 liter with distilled water.
- Mix the solution thoroughly.
- If using a surfactant, add it to the solution according to the manufacturer's instructions.
- Measure the pH of the solution and adjust if necessary to a range of 5.5-6.5 to enhance absorption and minimize leaf scorching.

2.2. Foliar Application Protocol

The timing of foliar zinc application is critical for its effectiveness in increasing grain yield and zinc concentration.

Application Timing: Multiple studies indicate that the timing of application significantly impacts the results. Common application stages include:

- Tillering: The stage when the plant develops additional shoots from the main stalk.[1][11]
- Booting: The stage when the head of the wheat plant is enclosed within the sheath of the flag leaf.[1][11]
- Anthesis (Flowering): The period when the flower is open and pollination occurs.[5]
- Milking/Grain Filling: The stage when the grain is developing and filling.[4][11]

Experimental Design:

- A randomized complete block design (RCBD) with multiple replications (e.g., three or five) is recommended for field trials.[10][11]
- Treatments can include different zinc concentrations, application timings, and a control group (sprayed with water only).[12][13]

Application Procedure:

- Calibrate the sprayer to ensure a uniform application volume (e.g., 1000 L/ha).[5]
- Conduct the foliar spray during the late afternoon or on a cloudy day to avoid rapid drying of the solution on the leaves and potential leaf burn.[5]
- Ensure complete coverage of the plant foliage until runoff.
- Record all relevant environmental conditions at the time of application (temperature, humidity, wind speed).

3. Data Presentation: Summary of Quantitative Data

The following tables summarize the effects of foliar zinc application on wheat from various studies.

Table 1: Effect of Foliar Zinc Application Timing on Wheat Grain Yield

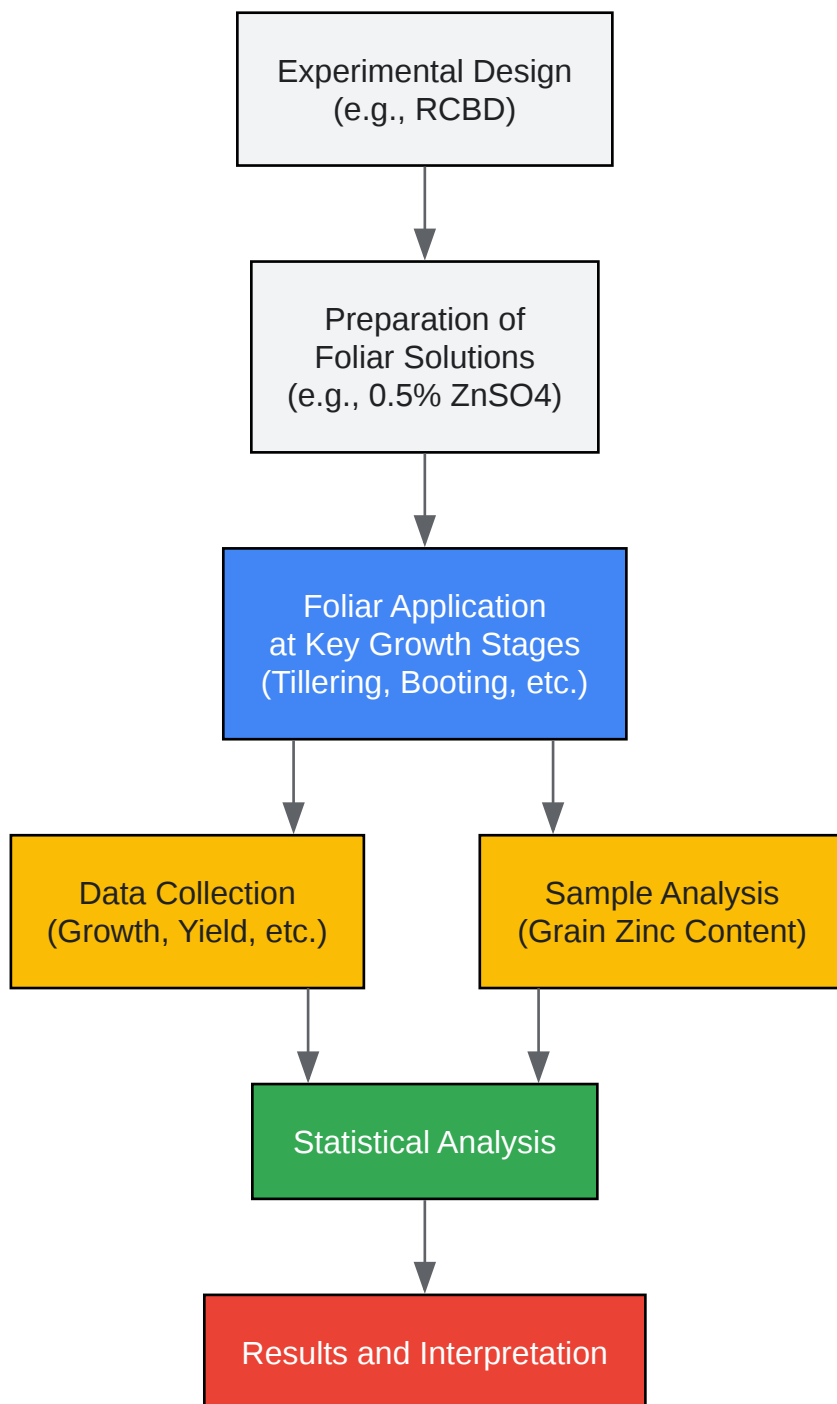
Application Timing	Zinc Application Rate	% Increase in Grain Yield (Compared to Control)	Reference
Tillering & Milking (Twice)	Not Specified	50%	[11]
Tillering & Booting (Twice)	216 g Zn/ha	Not specified, but significant increase observed	[11]
Tillering & Booting (Twice)	0.5% Zn solution	Not specified, but positive effect on yield	[13]
Anthesis, 12 & 21 days after anthesis	0.5% (w/v) ZnSO ₄ ·7H ₂ O	18.9% (average across genotypes)	[5]

Table 2: Effect of Foliar Zinc Application on Wheat Grain Zinc Concentration

Application Timing	Zinc Application Rate	Grain Zinc Concentration (mg/kg) - Control	Grain Zinc Concentration (mg/kg) - Treated	Reference
Early Milk Stage (3 applications)	0.68 kg Zn/ha per application	45	55	[4] [14]
Booting & Milk Stages	Not Specified	28	58	[4]
Grain Filling Stage (Single application)	Not Specified	15.9 - 26.4	20.5 - 32.6	[4] [14]
Tillering & Booting	0.5% Zn solution	Not Specified	Increased from 29.6 to 37.60 µg/g	[13]

4. Signaling Pathways and Experimental Workflows

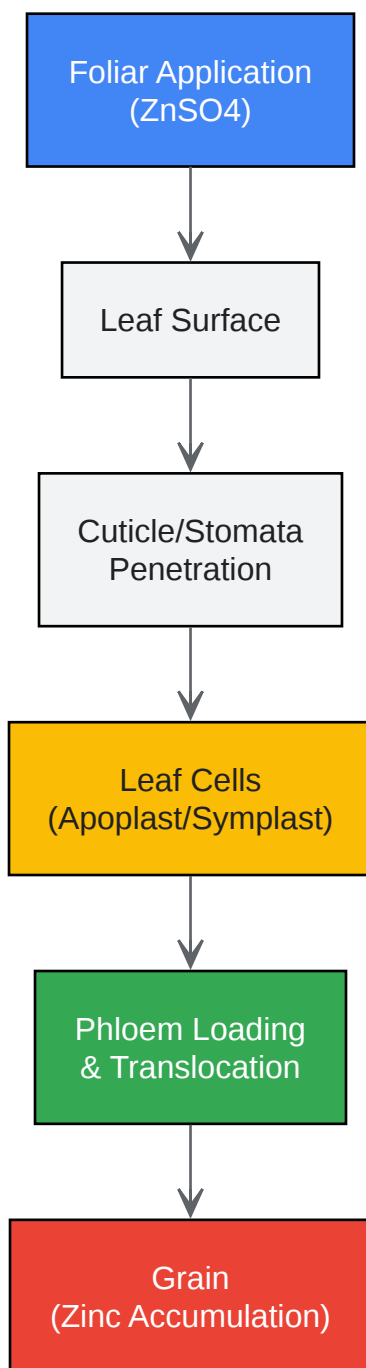
4.1. Experimental Workflow for Evaluating Foliar Zinc Application



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Caption: Experimental workflow for assessing foliar zinc application on wheat.

4.2. Simplified Zinc Uptake and Translocation Pathway in Wheat



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Caption: Simplified pathway of foliar-applied zinc uptake and translocation to the grain in wheat.

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